

Publish Comparison Guide: SAR of 5-Chloro-2-methylphenyl Azetidine Derivatives

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

Cat. No.: B13211142

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Executive Summary: The Structural Mandate

The 5-chloro-2-methylphenyl moiety (often referred to as the chloro-o-tolyl group) is a "privileged structure" in medicinal chemistry, renowned for its ability to fill hydrophobic pockets (e.g., the Leu156 shelf in CDK9 or allosteric sites in P2X7). When coupling this hydrophobic anchor to a solvent-exposed exit vector, the choice of linker is critical.

This guide analyzes the Azetidine ring as that linker. While azetidines offer reduced lipophilicity (LogD) and rigid conformational control compared to piperidines, recent SAR campaigns (notably in CDK9 inhibition) reveal critical trade-offs in potency versus physicochemical properties.

Key Findings:

- **Performance:** Azetidine derivatives often exhibit a 3–5x loss in biochemical potency compared to 5-membered rings (cyclopentane/pyrrolidine) due to constrained bond angles preventing optimal H-bond network formation.

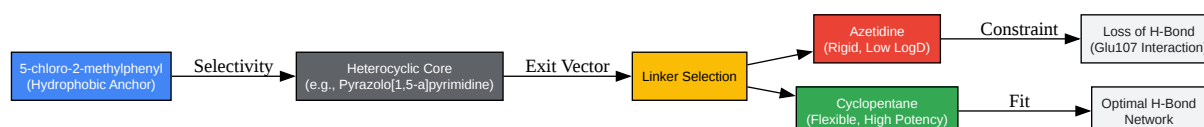
- Advantage: Superior metabolic stability and reduced molecular weight compared to piperidine analogs.
- Verdict: The 5-chloro-2-methylphenyl azetidine motif is best utilized when the target requires a compact, rigid vector without the need for flexible H-bond donation in the linker region.

Mechanistic Insight: The "Anchor & Linker" Strategy

To understand the SAR, we must decouple the molecule into two functional domains:

- The Anchor (5-chloro-2-methylphenyl):
 - Role: Provides high-affinity binding via hydrophobic interactions and π -stacking.
 - Interaction: In CDK9, the 2-methyl group twists the phenyl ring out of coplanarity, inducing a specific "induced fit" that improves selectivity against homologous kinases (e.g., CDK2). The 5-chloro substituent fills a halogen-binding pocket or hydrophobic cleft.
- The Linker (Azetidine vs. Alternatives):
 - Role: Projects a polar headgroup (amine/amide) into the solvent front to improve solubility and form salt bridges (e.g., with Asp109/Glu107).
 - Azetidine Specifics: The 4-membered ring creates a distinct vector (90° bond angles) that is significantly different from the 109° of cyclopentane/cyclohexane.

Visualization: SAR Logic Flow



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Figure 1: Decision tree for linker selection. The 5-chloro-2-methylphenyl group anchors the molecule, while the linker determines interaction with solvent-front residues.

Comparative Performance Analysis

The following data summarizes the SAR optimization of CDK9 inhibitors (e.g., KB-0742 series) where the 5-chloro-2-methylphenyl group was held constant (R1) while the amine-linker (R2) was varied.

Table 1: Azetidine vs. Alternative Linkers (Biochemical Potency)

Linker Type	Structure (R2)	IC50 (nM)	Selectivity (Fold)	Key Observation
Cyclopentane	trans-1,3-diaminocyclopentane	4 - 10	High (>50x)	Benchmark. Optimal H-bond geometry with Asp109/Glu107.
Cyclobutane	trans-1,3-diaminocyclobutane	15 - 25	High	Slight potency loss; reduced ring strain compared to azetidine.
Azetidine	3-aminoazetidine	50 - 100	Moderate	5x Potency Loss. The N-vector is too rigid/short to reach the Asp109 H-bond donor efficiently.
Oxetane	3-aminooxetane	>100	Low	Loss of H-bond donor (NH) eliminates key interaction entirely.
Piperidine	4-aminopiperidine	20 - 40	High	Good potency but higher MW and metabolic liability.

Technical Interpretation: The azetidine derivative (Compound 3 in referenced literature) suffers from "vector shortening." The distance from the core scaffold to the terminal amine is reduced compared to the cyclopentane. Furthermore, the methylation of the azetidine nitrogen (to prevent metabolic N-dealkylation) often clashes with the protein backbone, whereas the cyclopentane ring allows the amine to adopt a relaxed conformation.

When to use Azetidine: Despite lower potency in this specific pocket, the azetidine derivative is superior when:

- CNS Penetration is required: The lower molecular weight and reduced rotatable bonds improve BBB permeability.
- Metabolic Stability: Azetidines are less prone to oxidative metabolism (P450) compared to flexible alkyl chains or piperidines.

Experimental Protocols

To validate these SAR findings in your own workflow, follow these standardized protocols.

Protocol A: Synthesis of the 5-chloro-2-methylphenyl Core

Objective: To install the "Anchor" moiety onto a halogenated heteroaromatic core (e.g., pyrazolo[1,5-a]pyrimidine).

- Reagents: 5-chloro-2-methylaniline (1.1 eq), Heteroaryl-Chloride core (1.0 eq),
(0.05 eq), Xantphos (0.1 eq),
(2.0 eq).
- Solvent: Anhydrous 1,4-Dioxane.
- Procedure:
 - Charge a microwave vial with the heteroaryl chloride, aniline, and carbonate base.
 - Degas with
for 5 minutes.
 - Add catalyst and ligand; seal the vial.
 - Heat to 100°C for 2 hours (or 140°C for 30 min in microwave).

- Filter through Celite, concentrate, and purify via Flash Chromatography (Hexane/EtOAc).
- QC Check:

NMR should show the characteristic singlet methyl peak at

2.2–2.3 ppm and the aromatic pattern of the 5-chloro-2-methylphenyl group.

Protocol B: ADP-Glo Kinase Assay (Potency Validation)

Objective: To measure IC₅₀ of the Azetidine derivative vs. Cyclopentane control.

- Preparation: Prepare 3x serial dilutions of compounds in DMSO.
- Enzyme Mix: Dilute CDK9/CyclinT1 enzyme (0.5 nM final) in kinase buffer (50 mM HEPES pH 7.5, 10 mM

, 1 mM DTT).
- Reaction:
 - Add 2

L compound + 4

L Enzyme Mix to a 384-well plate.
 - Incubate 10 min at RT.
 - Add 4

L ATP/Substrate mix (Peptide substrate).
 - Incubate 60 min at RT.
- Detection: Add 10

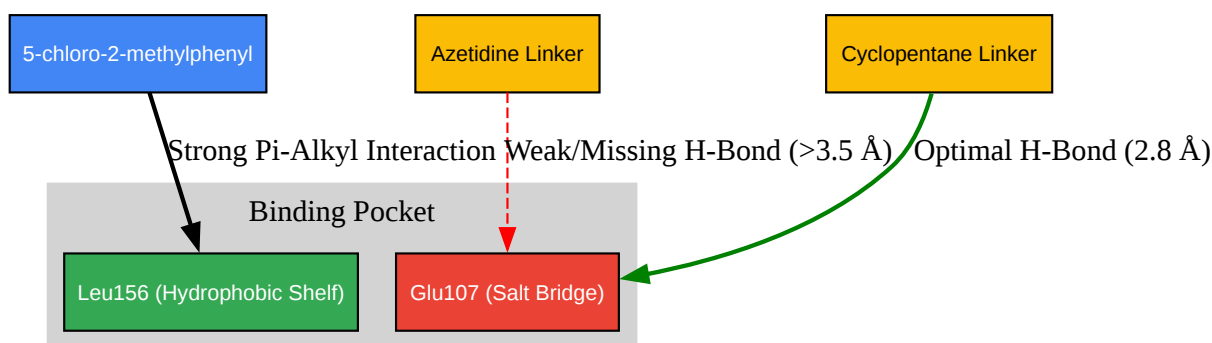
L ADP-Glo Reagent (40 min), then 20

L Kinase Detection Reagent (40 min).

- Analysis: Read Luminescence. Fit data to a 4-parameter logistic equation to derive IC50.

Visualizing the Interaction

The following diagram illustrates the specific binding mode failure of the azetidine derivative compared to the optimal cyclopentane, explaining the potency gap.



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Figure 2: Interaction map. The 5-chloro-2-methylphenyl group consistently binds Leu156. However, the azetidine linker fails to bridge the gap to Glu107 effectively compared to the cyclopentane.

References

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